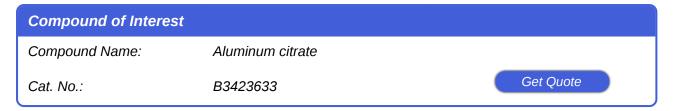


aluminum citrate CAS number and IUPAC name

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An In-depth Technical Guide to Aluminum Citrate

Introduction

Aluminum citrate is a coordination complex formed between aluminum ions (Al³+) and citrate ions, the conjugate base of citric acid.[1] As a multidentate ligand, the citrate ion can form stable complexes with metal ions, making **aluminum citrate** a versatile compound.[1] It sees application in diverse fields, including the oil and gas industry as a polymer crosslinking agent for water control, in medicine, and as an antiperspirant in cosmetics.[2][3][4] This technical guide provides a comprehensive overview of its chemical properties, synthesis protocols, and key applications, with a focus on data relevant to researchers and drug development professionals.

Chemical Identifiers and Physicochemical Properties

Aluminum citrate is a white, crystalline powder or solid.[2][3][5] Its identification and core properties are summarized below. There are multiple CAS Numbers associated with **aluminum citrate**, which may refer to different salt ratios or hydration states. The most commonly cited are 813-92-3 and 31142-56-0.[6][7]

Table 1: Chemical Identifiers for Aluminum Citrate



Identifier	Value	
IUPAC Name	aluminum;2-hydroxypropane-1,2,3- tricarboxylate[1][8]	
CAS Number	813-92-3[1][6], 31142-56-0[2][7]	
EC Number	250-484-4[2][7]	
Molecular Formula	C ₆ H ₅ AlO ₇ [6][7]	
Molecular Weight	~216.08 g/mol [2][6][7]	
PubChem CID	91599[6]	

Table 2: Physicochemical Properties of Aluminum Citrate

Property	Value	Source
Appearance	White to off-white crystalline powder or solid	[2][5]
Purity	≥98% or ≥99.0% (typical)	[4][5]
Solubility	Freely soluble in water (≥50 g/L at 20°C); Insoluble in ethanol	[5]
Melting Point	Decomposes above 250°C	[5]
Density	1.5-1.7 g/cm³	[5]
pH (5% Solution)	2.8-3.5	[5]

Synthesis and Experimental Protocols

The synthesis of **aluminum citrate** typically involves the reaction of an aluminum salt with citric acid in an aqueous solution, followed by pH adjustment to facilitate the formation of the desired complex.[1]



Protocol 1: General Synthesis from Aluminum Chloride and Citric Acid

This protocol describes a common laboratory method for producing aluminum citrate.

Materials:

- Aluminum chloride (AlCl₃) or Aluminum nitrate nonahydrate (Al(NO₃)₃·9H₂O)[1]
- Citric acid (H₃C₆H₅O₇)[1]
- Ammonium hydroxide (NH4OH) or Sodium hydroxide (NaOH) solution[1]
- Deionized water

Procedure:

- Prepare separate aqueous solutions of the aluminum salt and citric acid. A molar ratio of aluminum to citrate between 1.5:1 and 2:1 is often targeted.[9]
- With vigorous agitation, add the citric acid solution to the aluminum salt solution.[1]
- The initial pH of the mixture will be highly acidic (typically < 1).[1]
- Slowly add the base (e.g., 50% NaOH or NH4OH) dropwise to the mixture while maintaining vigorous stirring.[1]
- Monitor the reaction temperature, maintaining it between 40°C and 60°C, as the neutralization is exothermic.[10]
- Continue adding the base until the pH of the solution reaches a stable value between 6.0 and 9.0, depending on the desired final product.[1][9]
- The resulting product can be a stable aqueous solution or, upon slow evaporation, colorless crystals can be isolated by filtration.[1]



Protocol 2: Determination of Aluminum Content by Complexometric Titration

Citric acid interferes with standard complexometric titration of aluminum. This protocol provides a method to remove this interference for accurate quantification.[11]

Objective: To accurately determine the aluminum content in an **aluminum citrate** sample.

Procedure:

- Digest the aluminum citrate sample with a mixture of sulfuric acid and nitric acid (volume fraction > 50%) to remove interference from citrate ions.[11]
- Add xylenol orange indicator to the digested sample solution.
- Add an appropriate amount of sodium hydroxide solution until the solution color changes from yellow to purple.[11]
- Carefully add 8% nitric acid solution to adjust the color back to a light yellow, achieving a final pH between 5.5 and 6.0.[11]
- Titrate the solution with a standardized EDTA solution. The endpoint is indicated by a clear color change. The recovery rate for this method ranges from 99.46% to 100.28%.[11]

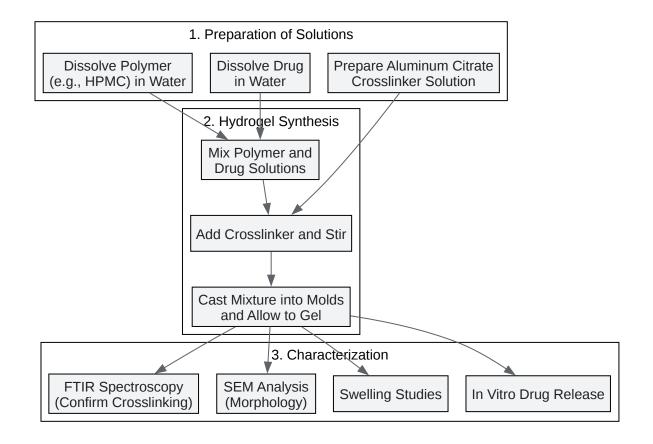
Applications in Research and Development

Aluminum citrate's properties make it valuable in several areas of research and drug development.

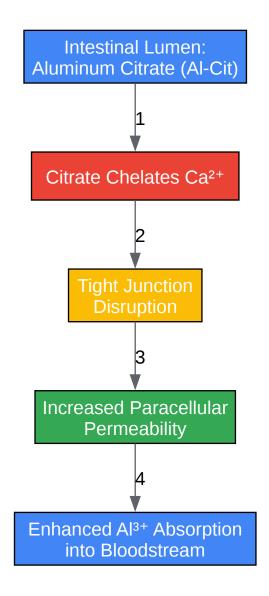
Crosslinking Agent for Hydrogels

Aluminum citrate is frequently used as a crosslinking agent to form hydrogels from polymers like polyacrylamide or hydroxypropyl methylcellulose (HPMC).[1][3] These hydrogels are investigated for controlled drug delivery applications. The workflow for synthesizing such a hydrogel is outlined below.









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